

How to avoid unexpected rearrangements in naphthyridine synthesis

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Compound of Interest

Compound Name: 2,7-Naphthyridine-4-carboxylic acid

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Technical Support Center: Navigating Naphthyridine Synthesis

A Guide to Preventing and Troubleshooting Unexpected Rearrangements

Welcome to the Technical Support Center for Naphthyridine Synthesis. This resource is designed for researchers, scientists, and professionals in drug development who are navigating the complexities of constructing the naphthyridine scaffold. As a Senior Application Scientist, my goal is to provide you with not just protocols, but the underlying chemical logic to empower you to anticipate, diagnose, and resolve unexpected rearrangements in your synthetic routes.

Naphthyridine cores are central to a wide array of pharmaceuticals and functional materials. However, their synthesis is often plagued by a variety of side reactions, particularly rearrangements that can lead to isomeric impurities or entirely unexpected products. This guide provides in-depth troubleshooting advice and frequently asked questions (FAQs) to help you achieve your target naphthyridine with high fidelity.

Frequently Asked Questions (FAQs)

Here are some common questions and immediate troubleshooting steps for issues encountered during naphthyridine synthesis.

Q1: My Friedländer reaction is giving me a mixture of regioisomers. How can I improve the selectivity?

A1: The regioselectivity of the Friedländer annulation with unsymmetrical ketones is a classic challenge. The reaction can proceed via two different enolates, leading to a mixture of products. To favor the formation of the 2-substituted naphthyridine, consider the following:

- **Catalyst Choice:** Cyclic secondary amines, particularly pyrrolidine derivatives like 1,3,3-trimethyl-6-azabicyclo[3.2.1]octane (TABO), have been shown to provide high regioselectivity for the 2-substituted product.[\[1\]](#)
- **Slow Addition:** Adding the methyl ketone substrate slowly to the reaction mixture can significantly increase regioselectivity.
- **Temperature Control:** Higher temperatures have been observed to positively influence the regioselectivity towards the 2-substituted isomer.[\[1\]](#)
- **Substrate Modification:** Attaching a phosphonate group to one of the α -carbons of the ketone can perfectly control the regioselectivity.[\[2\]](#)

Q2: I'm observing significant tar formation in my Skraup synthesis. What's causing this and how can I prevent it?

A2: Tar formation is a common side reaction in the Skraup synthesis due to the polymerization of acrolein under harsh acidic and high-temperature conditions.[\[3\]](#) To minimize this:

- **Use a Moderator:** The addition of ferrous sulfate (FeSO_4) or boric acid can help control the reaction's exothermicity.[\[3\]](#)
- **Controlled Reagent Addition:** Slowly add concentrated sulfuric acid with efficient cooling.[\[3\]](#)
- **Gradual Heating:** Gently heat the reaction mixture initially. Once the exothermic reaction begins, you can often remove the external heat source.[\[3\]](#)

Q3: My Hantzsch synthesis yielded an unexpected naphthyridine derivative instead of the expected dihydropyridine. Why did this happen?

A3: The Hantzsch reaction can sometimes lead to unexpected products, including naphthyridine derivatives, through a [4+2] cycloaddition of a heterodiene intermediate with a 1,4-dihydropyridine derivative formed in situ.^{[3][4][5]} The formation of these unexpected products is highly dependent on the specific substrates and reaction conditions. To favor the desired dihydropyridine, consider optimizing the temperature and reaction time, as prolonged heating can promote side reactions.

Q4: I suspect a Smiles rearrangement is occurring in my synthesis. What are the tell-tale signs and how can I confirm it?

A4: The Smiles rearrangement is an intramolecular nucleophilic aromatic substitution. In naphthyridine synthesis, it can occur when a suitable nucleophile is present on a side chain attached to the naphthyridine core, which then attacks an activated position on the ring.^{[6][7][8]} Key indicators include:

- An unexpected change in the substitution pattern of the naphthyridine core.
- The migration of a functional group from a side chain to the ring.

Confirmation can be achieved through detailed spectroscopic analysis (NMR, MS) of the product to elucidate its structure.

Troubleshooting Guides

This section provides more detailed troubleshooting strategies for specific and challenging rearrangements encountered during naphthyridine synthesis.

Issue 1: Uncontrolled Regioselectivity in Friedländer Synthesis

The Friedländer synthesis is a powerful tool for constructing naphthyridine rings, but controlling regioselectivity with unsymmetrical ketones is a significant hurdle.

Understanding the Root Cause

The reaction proceeds through an aldol-type condensation followed by cyclization and dehydration. With an unsymmetrical ketone, two different enolates can form, leading to two possible regioisomers. The ratio of these isomers is influenced by the relative stability of the enolates and the transition states leading to the cyclized products.

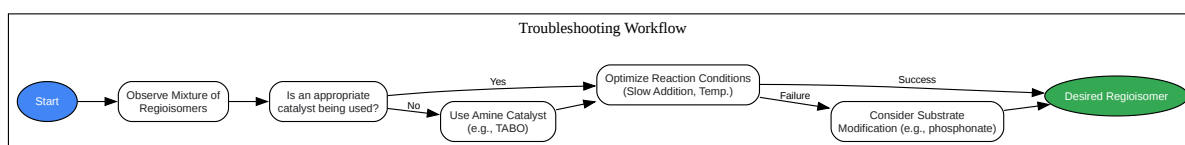
Mitigation Strategies

Strategy	Mechanism of Action	Key Considerations
Catalyst Selection	Amine catalysts, such as pyrrolidine derivatives, can selectively activate the methyl group of a methyl ketone, favoring the formation of the 2-substituted product.[6]	The choice of catalyst is critical. Bicyclic pyrrolidines like TABO have shown excellent results.[1]
Reaction Conditions	Slow addition of the ketone and elevated temperatures can kinetically favor the formation of the less sterically hindered enolate, leading to higher regioselectivity.[1]	Optimization of addition rate and temperature is crucial for each specific substrate.
Substrate Modification	Introducing a directing group, such as a phosphonate, on one of the α -carbons of the ketone can force the reaction to proceed through a specific enolate.[2]	This requires an additional synthetic step to prepare the modified ketone.

Experimental Protocol: Regioselective Friedländer Synthesis using TABO Catalyst

- To a solution of the o-aminopyridine carbaldehyde (1.0 equiv) in a suitable solvent (e.g., toluene), add the TABO catalyst (0.1-0.2 equiv).
- Heat the mixture to the desired temperature (e.g., 100-120 °C).

- Slowly add the unsymmetrical methyl ketone (1.1-1.5 equiv) to the reaction mixture over a period of 1-2 hours using a syringe pump.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture and purify the product by column chromatography.



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Caption: Troubleshooting workflow for poor regioselectivity in Friedländer synthesis.

Issue 2: Smiles Rearrangement in Substituted Naphthyridines

The Smiles rearrangement is a potent but often unexpected reaction in the synthesis of highly functionalized naphthyridines.

Understanding the Root Cause

This intramolecular nucleophilic aromatic substitution occurs when a nucleophilic group (Y) in a side chain attacks an electrophilic carbon on the naphthyridine ring, displacing a leaving group (X). The reaction is driven by the formation of a more stable product.

Caption: General mechanism of the Smiles rearrangement on a naphthyridine core.

Mitigation Strategies

Strategy	Mechanism of Action	Key Considerations
Protecting Groups	Protecting the nucleophilic group (Y) in the side chain can prevent the intramolecular attack.	The protecting group must be stable to the reaction conditions and easily removable later.
Leaving Group Modification	Using a less labile leaving group (X) on the naphthyridine ring can disfavor the rearrangement.	This may require harsher conditions for other desired transformations.
Reaction Conditions	The Smiles rearrangement is often base-catalyzed. Careful control of pH and the choice of a non-nucleophilic base can sometimes suppress the rearrangement.	The effect of pH can be substrate-dependent and requires careful optimization.

Issue 3: Formation of Unexpected Products in Classical Syntheses

Classical naphthyridine syntheses like the Skraup, Doebner-von Miller, and Hantzsch reactions are workhorses in heterocyclic chemistry, but their harsh conditions can lead to a variety of unexpected products.

Understanding the Root Cause

These reactions often involve strong acids, high temperatures, and oxidizing agents, which can promote a cascade of side reactions, including:

- Over-oxidation or incomplete aromatization.
- Polymerization of reactive intermediates.
- Unexpected cycloadditions and rearrangements.^{[3][4][5]}

Mitigation Strategies

Strategy	Mechanism of Action	Key Considerations
Milder Reaction Conditions	Exploring alternative catalysts and solvents can allow for lower reaction temperatures and less acidic environments. For instance, ionic liquids have been used as greener catalysts for the Friedländer reaction. ^[9]	Milder conditions may require longer reaction times or less reactive substrates may not proceed to completion.
Microwave-Assisted Synthesis	Microwave irradiation can significantly reduce reaction times and often leads to cleaner reactions with higher yields by providing rapid and uniform heating. ^{[2][4][10]}	Specialized equipment is required, and reaction scale-up can be challenging.
Modern Synthetic Methods	Multicomponent reactions (MCRs) and domino reactions offer more controlled and efficient routes to naphthyridines, often avoiding harsh conditions and multiple purification steps. ^[11]	These methods may require more complex starting materials and are not always suitable for all substitution patterns.

Analytical Characterization of Naphthyridine Isomers

The formation of rearranged products necessitates robust analytical methods to differentiate between the desired product and its isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for the structural elucidation of naphthyridine isomers.

- ¹H NMR: The chemical shifts and coupling constants of the aromatic protons are highly sensitive to the substitution pattern.

- ^{13}C NMR: The chemical shifts of the carbon atoms provide a detailed fingerprint of the naphthyridine core.
- 2D NMR Techniques:
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings, helping to trace the connectivity of the proton network.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons to their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows long-range (2-3 bond) correlations between protons and carbons, which is crucial for establishing the connectivity across the entire molecule and differentiating between isomers.
 - NOESY/ROESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which can be invaluable for confirming the regiochemistry of substituents.[\[12\]](#)[\[13\]](#)

Mass Spectrometry (MS)

MS provides the molecular weight of the product and valuable structural information through fragmentation patterns.

- High-Resolution Mass Spectrometry (HRMS): Confirms the elemental composition of the product.
- Fragmentation Analysis: The fragmentation pattern can help differentiate between isomers, as different substitution patterns will lead to the formation of different fragment ions.[\[14\]](#)[\[15\]](#)
[\[16\]](#)[\[17\]](#)

Chromatographic Separation

When a mixture of isomers is obtained, chromatographic separation is often necessary.

- High-Performance Liquid Chromatography (HPLC): A versatile technique for separating closely related isomers. Method development may involve screening different stationary

phases (e.g., C18, phenyl, cyano) and mobile phase compositions. Chiral HPLC can be used to separate enantiomers.[\[18\]](#)[\[19\]](#)

- Supercritical Fluid Chromatography (SFC): Often provides better resolution and faster separations for isomeric compounds compared to HPLC.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Experimental Protocol: General HPLC Method Development for Naphthyridine Isomers

- Initial Screening: Start with a standard C18 column and a gradient elution from a high-aqueous mobile phase (e.g., water with 0.1% formic acid) to a high-organic mobile phase (e.g., acetonitrile or methanol with 0.1% formic acid).
- Stationary Phase Variation: If separation is not achieved, try different stationary phases such as phenyl-hexyl or a polar-embedded phase.
- Mobile Phase Optimization: Vary the organic modifier (acetonitrile vs. methanol) and the additive (formic acid, trifluoroacetic acid, or ammonium acetate) to fine-tune the selectivity.
- Isocratic Elution: Once partial separation is achieved with a gradient, an isocratic method can be developed to optimize the resolution.

References

- Dormer, P. G., et al. (2003). Highly Regioselective Friedländer Annulations with Unmodified Ketones Employing Novel Amine Catalysts: Syntheses of 2-Substituted Quinolines, 1,8-Naphthyridines, and Related Heterocycles. *The Journal of Organic Chemistry*, 68(2), 467-477. [\[Link\]](#)
- Organic Chemistry Portal. Highly Regioselective Friedlaender Annulations with Unmodified Ketones Employing Novel Amine Catalysts: Syntheses of 2-Substituted Quinolines, 1,8-Naphthyridines, and Related Heterocycles. [\[Link\]](#)
- Marco-Contelles, J., et al. (2001). Highly Regioselective Friedländer Reaction. *Organic Letters*, 3(8), 1125-1128. [\[Link\]](#)
- McWilliams, J. C., et al. (2003). Highly regioselective Friedländer annulations with unmodified ketones employing novel amine catalysts: syntheses of 2-substituted quinolines,

1,8-naphthyridines, and related heterocycles. The Journal of Organic Chemistry, 68(2), 467-77. [\[Link\]](#)

- Sirakanyan, S. N., et al. (2024). Synthesis and Rearrangement of New 1,3-Diamino-2,7-naphthyridines and 1-Amino-3-oxo-2,7-naphthyridines. Molecules, 29(22), 5029. [\[Link\]](#)
- Balogh, M., et al. (1986). Studies on naphthyridines. An unexpected product in Hantzsch pyridine synthesis. Journal of the Chemical Society, Perkin Transactions 1, 753-757. [\[Link\]](#)
- Saha, S., et al. (2019). Gram-Scale Synthesis of 1,8-Naphthyridines in Water: The Friedlander Reaction Revisited. ACS Omega, 4(2), 3045-3054. [\[Link\]](#)
- Sirakanyan, S. N., et al. (2022). Synthesis of 1-Amino-3-oxo-2,7-naphthyridines via Smiles Rearrangement: A New Approach in the Field of Chemistry of Heterocyclic Compounds. International Journal of Molecular Sciences, 23(11), 5904. [\[Link\]](#)
- Mogilaiah, K., et al. (2003). Microwave assisted synthesis of 1,8-naphthyridines. Indian Journal of Chemistry - Section B Organic and Medicinal Chemistry, 42(8), 2120-2122. [\[Link\]](#)
- Parvin, T., & Darakshan, S. (2025). Multicomponent strategies for synthesizing naphthyridine derivatives: recent advances and mechanistic insights. Organic & Biomolecular Chemistry, 23(34), 8075-8104. [\[Link\]](#)
- Fuertes, M., et al. (2021). Synthetic Strategies, Reactivity and Applications of 1,5-Naphthyridines. Molecules, 26(11), 3123. [\[Link\]](#)
- University of Ottawa. NOESY and EXSY. [\[Link\]](#)
- Chen, B., et al. (2024). Unlocking Structurally Nontraditional Naphthyridine-Based Electron-Transporting Materials with C–H Activation–Annulation. Journal of the American Chemical Society, 146(10), 6985-6993. [\[Link\]](#)
- Decatur, J. (2018). NOESY and ROESY. Vassar College. [\[Link\]](#)
- Fuertes, M., et al. (2021). Synthetic Strategies, Reactivity and Applications of 1,5-Naphthyridines. Molecules, 26(11), 3123. [\[Link\]](#)

- Balogh, M., et al. (1986). Studies on naphthyridines. An unexpected product in Hantzsch pyridine synthesis. *Journal of the Chemical Society, Perkin Transactions 1*, 753-757. [[Link](#)]
- Mogilaiah, K., et al. (2015). Green approach for the efficient synthesis of 1,8-naphthyridines promoted by citric acid. *Indian Journal of Heterocyclic Chemistry*, 25(1), 83-86. [[Link](#)]
- Giraud, F., et al. (2026). The Evolving Landscape of NMR Structural Elucidation. *Magnetochemistry*, 12(3), 34. [[Link](#)]
- Ahuja, S. (2004). A Strategy for Developing HPLC Methods for Chiral Drugs. *LCGC North America*, 22(6), 552-560. [[Link](#)]
- Singh, R., & Geetanjali. (2016). Recent advances in Hantzsch 1,4-dihydropyridines. *International Journal of Pharmaceutical Sciences and Research*, 7(10), 3844-3857. [[Link](#)]
- De La Puente, M. L. (2003). A Comparison of HPLC and SFC Chiral Method Development Screening Approaches for Compounds of Pharmaceutical Interest. *LCGC North America*, 21(11), 1094-1102. [[Link](#)]
- Müller, M., & Volmer, D. A. Interpretation of mass spectra. Saarland University. [[Link](#)]
- Ishii, D. (2023). Development of Supercritical Fluid Chromatography Techniques. *Journal of Chromatographic Science*, 61(4), 301-306. [[Link](#)]
- LibreTexts. (2021). CHAPTER 2 Fragmentation and Interpretation of Spectra 2.1 Introduction. [[Link](#)]
- Ośmiałowski, B., et al. (2025). Influence of steric and electronic effects of substituents on the molecular structures and conformational flexibility of 1,8-naphthalenedicarboximides. *Journal of Molecular Structure*, 1315, 138245. [[Link](#)]
- Yanik, G. W., & Tranquil, I. Modern Chiral Separations using HPLC and SFC for Method Development and Prep Purification. PDR-Chiral Inc. [[Link](#)]
- Secrets of Science. Simple method development for SFC. [[Link](#)]
- Compound Interest. (2015). A guide to interpreting mass spectra. [[Link](#)]

- Li, Y., et al. (2018). Novel pyrrolo[1',5'-a]-1,8-naphthyridine compounds: Synthesis, crystal structure, spectroscopic properties and theoretical studies. *Journal of Chemical Sciences*, 130(10), 136. [[Link](#)]
- ResearchGate. Substituents exerting influence (electronic and steric effects) on.... [[Link](#)]
- ResearchGate. Computational studies (calculations were performed at the.... [[Link](#)]
- Sirakanyan, S. N., et al. (2024). Synthesis and Rearrangement of New 1,3-Diamino-2,7-naphthyridines and 1-Amino-3-oxo-2,7-naphthyridines. *Molecules*, 29(22), 5029. [[Link](#)]
- ResearchGate. 8 Advanced NMR techniques for structural characterization of heterocyclic structures. [[Link](#)]
- Gomes, M. G., et al. (2020). Exploring the influence of steric hindrance and electronic nature of substituents in the supramolecular arrangements of 5-(substituted phenyl)-2-formylpyrroles. *CrystEngComm*, 22(28), 4747-4757. [[Link](#)]
- Liljenberg, M., et al. (2012). Predicting regioselectivity in nucleophilic aromatic substitution. *The Journal of Organic Chemistry*, 77(7), 3262-9. [[Link](#)]
- LibreTexts. (2020). 11.8: Fragmentation Patterns in Mass Spectrometry. [[Link](#)]
- Chahal, K., et al. (2025). Silver-Catalyzed Synthesis of Functionalized 1,7-Naphthyridine Derivatives Using 2-Aminobenzamide Derivatives and ortho-Alkynylquinoline Carbaldehydes as Starting Materials. *Chemistry Proceedings*, 15(1), 10. [[Link](#)]
- Elyashberg, M., et al. (2004). Structure elucidation from 2D NMR spectra using the StrucEluc expert system: detection and removal of contradictions in the data. *Journal of Chemical Information and Computer Sciences*, 44(5), 1625-35. [[Link](#)]
- Science Ready. (2023, October 24). Mass Spectrometry: Interpreting Fragmentation Patterns // HSC Chemistry [Video]. YouTube. [[Link](#)]
- El-Sayed, N. N. E., et al. (2025). Evaluation of 2,7-Naphthyridines as Targeted Anti-Staphylococcal Candidates with Microbiota-Sparing Properties. *Pharmaceuticals*, 18(11), 1543. [[Link](#)]

- Zimmerman, P. M. (2022). Conformational Sampling for Transition State Searches on a Computational Budget. *The Journal of Physical Chemistry A*, 126(15), 2413-2422. [[Link](#)]
- Campodónico, P. R., et al. (2013). Specific nucleophile–electrophile interactions in nucleophilic aromatic substitutions. *RSC Advances*, 3(11), 3568-3575. [[Link](#)]
- Lin, C-Y., & Li, W-K. (2021). Steric effects vs. electron delocalization: a new look into the stability of diastereomers, conformers and constitutional isomer. *RSC Advances*, 11(34), 20691-20700. [[Link](#)]
- El-Damasy, A. K., et al. (2026). Design and Multi-Level Biological Evaluation of Naphthyridine-Based Derivatives as Topoisomerase I/II-Targeted Anticancer Agents with Anti-Fowlpox Virus Activity Supported by In Silico Analysis. *Molecules*, 31(6), 1193. [[Link](#)]
- Asadi, M., et al. (2021). Synthesis and DFT Study on Hantzsch Reaction to Produce Asymmetrical Compounds of 1,4-Dihydropyridine Derivatives for P-Glycoprotein Inhibition as Anticancer Agent. *Iranian Journal of Pharmaceutical Research*, 20(1), 313-328. [[Link](#)]

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Sources

- 1. Highly regioselective Friedländer annulations with unmodified ketones employing novel amine catalysts: syntheses of 2-substituted quinolines, 1,8-naphthyridines, and related heterocycles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. semanticscholar.org [semanticscholar.org]
- 4. Synthesis of 3,4-dihydro-1,8-naphthyridin-2(1H)-ones via microwave-activated inverse electron-demand Diels–Alder reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scielo.br [scielo.br]
- 6. scite.ai [scite.ai]

- 7. Studies on naphthyridines. An unexpected product in Hantzsch pyridine synthesis - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. Gram-Scale Synthesis of 1,8-Naphthyridines in Water: The Friedlander Reaction Revisited - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. scilit.com [scilit.com]
- 11. Multicomponent strategies for synthesizing naphthyridine derivatives: recent advances and mechanistic insights - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 12. nmr.chem.columbia.edu [nmr.chem.columbia.edu]
- 13. mdpi.com [mdpi.com]
- 14. uni-saarland.de [uni-saarland.de]
- 15. whitman.edu [whitman.edu]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. youtube.com [youtube.com]
- 18. chromatographyonline.com [chromatographyonline.com]
- 19. researchgate.net [researchgate.net]
- 20. longdom.org [longdom.org]
- 21. Simple method development for SFC – secrets of science [shimadzu-webapp.eu]
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